

A Comprehensive Technical Guide to Benzyl Formate

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a thorough overview of **benzyl formate**, a versatile ester with significant applications in the fragrance, flavor, and pharmaceutical industries. This document consolidates its chemical properties, synthesis protocols, and safety information, presenting a core resource for professionals in research and development.

Nomenclature and Identification

Benzyl formate is known by a variety of synonyms and alternative names in scientific literature and commercial contexts. A comprehensive list is provided below for clear identification.

Table 1: Synonyms and Alternative Names for **Benzyl Formate**



Туре	Name
IUPAC Name	benzyl formate[1][2]
Systematic Name	Phenylmethyl methanoate
Common Synonyms	Benzyl methanoate[1][3][4]
Formic acid, phenylmethyl ester[1][2]	
Phenylmethyl formate[1][2]	_
Formic acid, benzyl ester[1][3][4]	_
Benzyl alcohol, formate[1][5]	
Trade/Other Names	FEMA No. 2145[1][5]
NSC 8049[3][5]	
Benzylformiat[5]	
Ameisensaeurebenzylester[1]	
Benzylester kyseliny mravenci[1][6]	
CAS Registry Number	104-57-4[1][3][5][7][8]
EC Number	203-214-4[1][2]
UNII	79GJF97O0Y[2][5]

Physicochemical Properties

Benzyl formate is a colorless liquid characterized by a pleasant, fruity, and floral aroma.[5][7] Its key physical and chemical properties are summarized in the tables below, providing essential data for experimental design and formulation development.

Table 2: General and Physical Properties of Benzyl Formate



Property	Value	References
Molecular Formula	C ₈ H ₈ O ₂	[5][8]
Molecular Weight	136.15 g/mol	[5][7][8]
Appearance	Clear, colorless to pale yellow liquid	[8][9]
Odor	Intense, pleasant, floral-fruity, spicy	[5][9]
Melting Point	3.6 °C	[5]
Boiling Point	203 °C (lit.)	[5][7][9]
Density	1.088 g/mL at 25 °C (lit.)	[5][9]
Refractive Index (n20/D)	1.511 (lit.)	[5][9]
Flash Point	180 °F (82.2 °C)	[5]
Vapor Pressure	1.69 hPa at 20 °C	[5]
Water Solubility	Insoluble	[5]
Solubility in Organic Solvents	Soluble in alcohols, ketones, oils, and hydrocarbons	[5]
logP	1.79 at 21.9 °C	[5]

Table 3: Spectroscopic Data Identifiers for **Benzyl Formate**

Spectroscopic Data	Identifier/Reference
¹H NMR	ChemicalBook, SpectraBase[1][10]
¹³ C NMR	Guidechem[4]
IR	ChemicalBook, SpectraBase[11][12]
Mass Spectrometry (GC-MS)	PubChem, NIST WebBook[1][6]
Raman	Guidechem[4]



Experimental Protocols

This section details methodologies for the synthesis and analysis of **benzyl formate**, providing a foundation for laboratory work.

Synthesis of Benzyl Formate

Several methods for the synthesis of **benzyl formate** have been reported. Below are detailed protocols for two common approaches.

Protocol 1: Esterification using Formic Acid and a Catalyst

This method involves the direct esterification of benzyl alcohol with formic acid using a catalyst.

- Materials:
 - Benzyl alcohol (1 mmol)
 - Formic acid (3 mmol)
 - Tribromoisocyanuric acid (0.3 mmol, 0.1 g)
 - Dichloromethane (10 mL)
 - Distilled water
 - Anhydrous sodium sulfate (Na₂SO₄)
- Procedure:
 - To a mixture of benzyl alcohol and formic acid, add tribromoisocyanuric acid.
 - Stir the reaction mixture at room temperature for 5 minutes.
 - Monitor the completion of the reaction using Thin Layer Chromatography (TLC).
 - Upon completion, add dichloromethane to the reaction mixture and filter the solution.
 - Extract the organic layer with distilled water (3 x 10 mL).



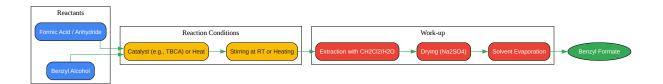
- o Dry the organic layer over anhydrous sodium sulfate.
- Evaporate the solvent under reduced pressure to obtain the nearly pure benzyl formate.
 [5]

Protocol 2: Synthesis from Benzyl Alcohol and Formic/Acetic Anhydride

This protocol describes the synthesis by heating a mixture of formic/acetic anhydride and benzyl alcohol.

- · Materials:
 - Benzyl alcohol
 - Formic/acetic anhydride
- Procedure:
 - Heat a mixture of formic/acetic anhydride and benzyl alcohol to 50°C.[5]
 - The reaction proceeds to form benzyl formate. Further purification may be required, typically involving distillation.

Synthesis Workflow Diagram



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Caption: General workflow for the synthesis of benzyl formate.

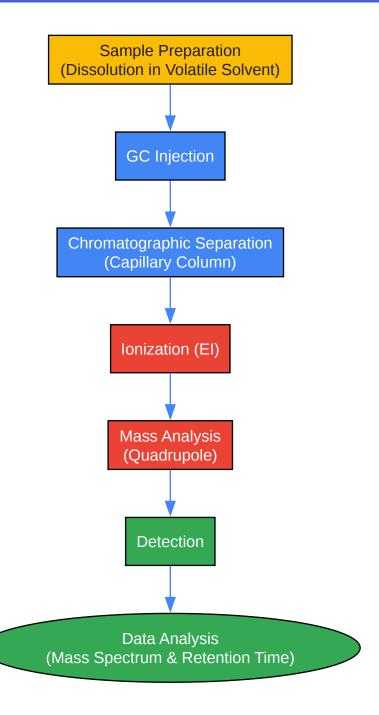
Gas Chromatography-Mass Spectrometry (GC-MS) Analysis

GC-MS is a standard technique for the identification and quantification of **benzyl formate**.

- Sample Preparation:
 - Prepare a stock solution of benzyl formate in a volatile organic solvent (e.g., ethyl acetate
 or dichloromethane) at a concentration of approximately 10 μg/mL.[13]
 - Ensure the sample is free of particulates by centrifugation if necessary.[13]
 - Transfer the supernatant to a 1.5 mL glass autosampler vial.[13]
- Instrumental Conditions (Example):
 - Injector Temperature: 260 °C
 - Column: DB-5MS (30 m x 0.25 mm x 0.25 μm) or similar non-polar column.
 - Carrier Gas: Helium at a constant flow rate of 1 mL/min.
 - Oven Temperature Program: Hold at 60 °C for 5 minutes, then ramp to 270 °C at 35 °C/min, and hold for 1 minute.
 - MS Interface Temperature: 250 °C
 - Ionization Mode: Electron Ionization (EI) at 70 eV.
 - Detection Mode: Selective Ion Monitoring (SIM) or full scan. For SIM, quantitative ion m/z
 79 and qualitative ions m/z 77, 107, 108 can be used for benzyl alcohol, and characteristic ions for benzyl formate (e.g., m/z 91, 108, 136) should be selected.[14]

Logical Diagram for GC-MS Analysis





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Caption: Step-by-step process of benzyl formate analysis by GC-MS.

Applications in Research and Industry

Benzyl formate's unique properties make it a valuable compound in several fields.



- Flavor and Fragrance Industry: It is widely used as a flavoring and fragrance agent due to its sweet, fruity, and floral scent.[5][15] It is a component in perfumes, cosmetics, and food flavorings, imparting notes of jasmine, gardenia, and various fruits.[15][16] Typical usage in perfume compounds ranges from 0.1% to 5%.[17]
- Organic Synthesis: Benzyl formate serves as a solvent and an important intermediate in the synthesis of fine chemicals, including pharmaceuticals and agrochemicals.[8][16] It can also be used as a carbon monoxide (CO) surrogate in palladium-catalyzed carbonylation reactions.[18]
- Potential in Drug Development: Its properties, such as good solubility characteristics, suggest its potential use in developing new drug formulations to enhance solubility and bioavailability.[8][16]

Safety and Handling

Proper handling of **benzyl formate** is crucial to ensure laboratory safety. The following information is derived from safety data sheets (SDS).

Table 4: Hazard Identification and Precautionary Measures



Hazard Category	Information	References
GHS Classification	Acute toxicity, Oral (Category 4); Skin irritation (Category 2)	[4][19]
Signal Word	Warning	[4][19]
Hazard Statements	H302: Harmful if swallowed. H315: Causes skin irritation.	[4][20]
Personal Protective Equipment (PPE)	Wear tightly fitting safety goggles, chemical-resistant gloves, and protective clothing. Use a respirator if ventilation is inadequate.	[3][7][9]
Handling	Handle in a well-ventilated area. Avoid contact with skin and eyes and inhalation of vapors. Keep away from ignition sources.	[3][7]
Storage	Store in a tightly closed container in a cool, dry, and well-ventilated place, away from incompatible materials such as oxidizing agents.	[3][7]
First Aid (Skin Contact)	Wash off immediately with plenty of soap and water. Remove contaminated clothing. Seek medical advice if irritation persists.	[3][9]
First Aid (Ingestion)	Rinse mouth. Do NOT induce vomiting. Call a poison center or doctor if you feel unwell.	[3][20]

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Always consult the SDS before handling any chemical.

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